

2-Methylpiperidine: A Core Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: **2-Methylpiperidine**

Cat. No.: **B094953**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the fundamental molecular characteristics of **2-Methylpiperidine**, a heterocyclic amine of significant interest in chemical synthesis and pharmaceutical development. This document focuses on its molecular weight and chemical formula, presenting the core data in a structured format for ease of reference and comparison.

Core Molecular Data

The fundamental properties of **2-Methylpiperidine** are summarized in the table below. These values are foundational for a wide range of applications, from stoichiometric calculations in synthetic protocols to interpretation of analytical data.

| Property | Value | Source |
|---------------------|-----------------|---|
| Chemical Formula | C6H13N | [1] [2] [3] [4] [5] |
| Molecular Weight | 99.17 g/mol | [2] [3] [4] |
| Monoisotopic Mass | 99.104799419 Da | [6] [3] [7] |
| CAS Registry Number | 109-05-7 | [1] [2] |

Methodology for Determination of Molecular Properties

The molecular formula of **2-Methylpiperidine** is determined based on its known atomic composition (6 carbon atoms, 13 hydrogen atoms, and 1 nitrogen atom). The molecular weight is a calculated value derived from the sum of the atomic weights of its constituent atoms, using the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC). The monoisotopic mass is calculated using the mass of the most abundant isotope of each element.

Logical Relationship of Core Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.

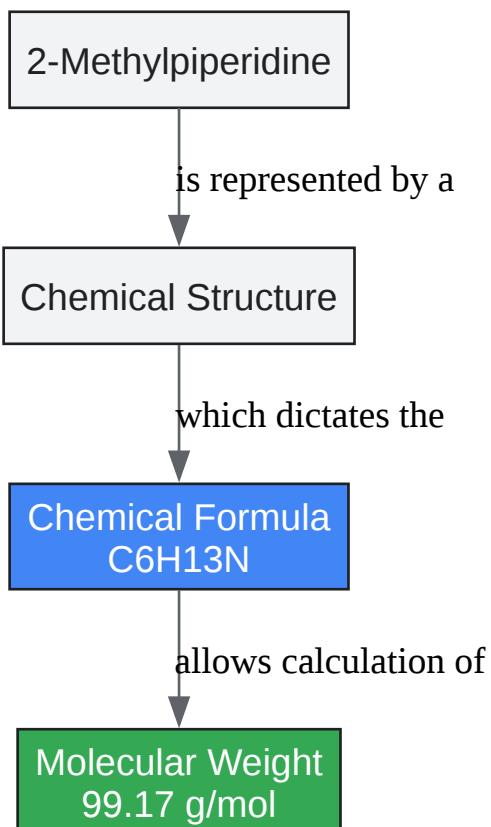


Figure 1. Hierarchical Relationship of 2-Methylpiperidine's Core Properties

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- To cite this document: BenchChem. [2-Methylpiperidine: A Core Technical Overview of its Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094953#2-methylpiperidine-molecular-weight-and-formula]

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